

Technical Guide: Physical Characteristics of 6-Methylhept-1-en-3-yne

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Methylhept-1-en-3-yne

Cat. No.: B15477839

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the known physical characteristics of **6-Methylhept-1-en-3-yne**. Due to a lack of available experimental data in the public domain, this document also outlines the standard experimental protocols for determining key physical properties of volatile organic compounds such as this.

Core Physical Properties

The following table summarizes the computed physical data for **6-Methylhept-1-en-3-yne**, sourced from the PubChem database.^[1] It is important to note that these are predicted values and experimental verification is recommended for precise applications.

Property	Value	Source
Molecular Formula	C ₈ H ₁₂	PubChem ^[1]
Molecular Weight	108.18 g/mol	PubChem ^[1]
IUPAC Name	6-methylhept-1-en-3-yne	PubChem ^[1]
CAS Number	28339-57-3	PubChem ^[1]

Note: Experimental values for boiling point, density, and refractive index are not currently available in surveyed public databases. The following sections detail the standard

methodologies for their experimental determination.

Experimental Protocols for Physical Characterization

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For a volatile compound like **6-Methylhept-1-en-3-yne**, two common methods for determination are the distillation method and the capillary method.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

1. Simple Distillation Method:

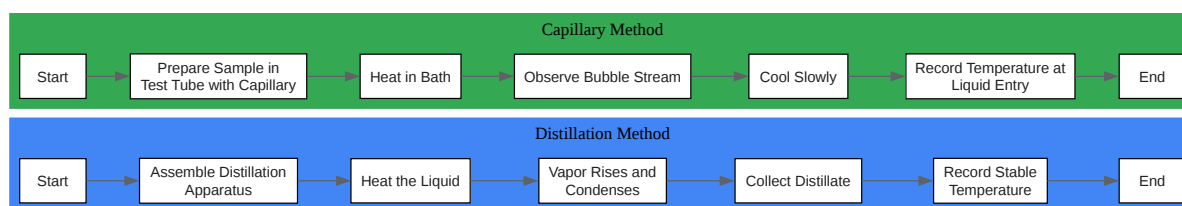
This method is suitable for determining the boiling point of a pure liquid.[\[3\]](#)[\[4\]](#)

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle).
- Procedure:
 - The liquid is placed in the distillation flask along with boiling chips to ensure smooth boiling.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
 - The liquid is heated, and as it boils, the vapor rises, passes into the condenser, liquefies, and is collected in the receiving flask.
 - The temperature is recorded when it stabilizes during the distillation process. This stable temperature is the boiling point of the liquid.

2. Capillary Method (Siwoloboff Method):

This micro-method is useful when only a small amount of the substance is available.

- Apparatus: A capillary tube sealed at one end, a small test tube, a thermometer, and a heating bath.
- Procedure:
 - A few drops of the liquid are placed in the small test tube.
 - The capillary tube is inverted and placed into the test tube with the liquid.
 - The test tube is attached to a thermometer and heated in a heating bath.
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - The heating is stopped, and the bath is allowed to cool slowly.
 - The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.



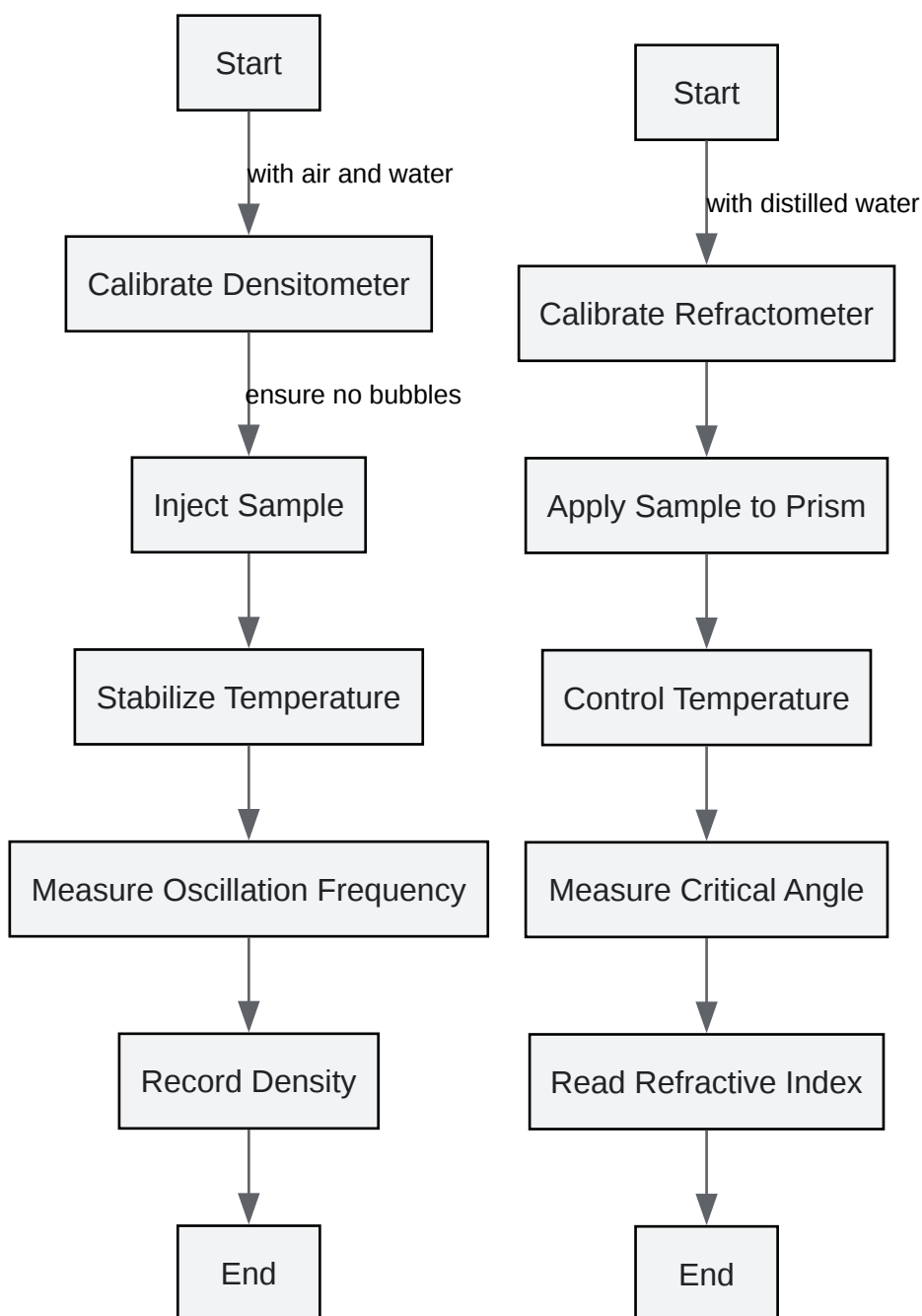
[Click to download full resolution via product page](#)

Experimental Workflows for Boiling Point Determination.

Density Measurement

The density of a liquid is its mass per unit volume. For volatile organic compounds, a densitometer provides a precise and accurate measurement.[7]

- Apparatus: A digital densitometer.
- Procedure:
 - Calibration: The instrument is calibrated using a standard of known density, typically dry air and deionized water.
 - Sample Injection: A small sample of **6-Methylhept-1-en-3-yne** is injected into the measuring cell of the densitometer, ensuring no air bubbles are present.
 - Temperature Control: The temperature of the measuring cell is precisely controlled, as density is temperature-dependent.
 - Measurement: The instrument measures the oscillation frequency of a U-shaped tube containing the sample. This frequency is directly related to the density of the liquid.
 - Data Acquisition: The density value is displayed by the instrument. Multiple readings should be taken to ensure reproducibility.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6-Methylhept-1-en-3-yne | C₈H₁₂ | CID 71356184 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Video: Boiling Points - Concept [jove.com]
- 3. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 4. vernier.com [vernier.com]
- 5. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. Guidance Document Analytical Methods for Determining VOC Concentrations and VOC Emission Potential for the Volatile Organic Compound Concentration Limits for Certain Products Regulations - Canada.ca [canada.ca]
- To cite this document: BenchChem. [Technical Guide: Physical Characteristics of 6-Methylhept-1-en-3-yne]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15477839#physical-characteristics-of-6-methylhept-1-en-3-yne]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com